

# Solubility Profile of Direct Violet 1 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B12427556

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This technical guide provides a comprehensive overview of the solubility of **Direct Violet 1** (C.I. 22570) in various organic solvents. The information is compiled from available literature and technical data sheets to support research, development, and application of this diazo dye.

## Core Concepts and Summary

**Direct Violet 1** is a water-soluble dye that is generally characterized by its limited solubility in most organic solvents. Qualitative assessments consistently describe it as being slightly soluble in alcohols like ethanol and insoluble in many other common organic solvents. However, for practical laboratory applications, its solubility in polar aprotic solvents such as dimethyl sulfoxide (DMSO) is of significant interest.

## Quantitative Solubility Data

Quantitative data on the solubility of **Direct Violet 1** in a wide range of organic solvents is not extensively reported in publicly available literature. The following table summarizes the available quantitative and qualitative solubility information.

Solvent	Chemical Formula	Molar Mass (g/mol )	Solubility	Notes
Water	H <sub>2</sub> O	18.02	62.5 mg/mL (85.77 mM)[1]	Readily soluble, forming a deep purplish-red to purple solution. [2]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	Slightly soluble[2]	Forms a red-light purple solution. [2]
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	Soluble at 10 mM	A 10 mM solution in DMSO is commercially available, indicating solubility at this concentration.[3]
Other Organic Solvents	-	-	Insoluble[2]	Generally reported as insoluble in other common organic solvents.

## Experimental Protocols

The determination of dye solubility in organic solvents is a critical step for various applications, from optimizing dyeing processes to preparing solutions for biological assays. Below are generalized experimental protocols for determining both qualitative and quantitative solubility.

### Qualitative Solubility Determination

This method provides a rapid assessment of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

Materials:

- **Direct Violet 1**

- A range of organic solvents (e.g., ethanol, methanol, acetone, DMSO, N,N-dimethylformamide)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 1-5 mg of **Direct Violet 1** to a clean, dry test tube.
- Add 1 mL of the selected organic solvent to the test tube.
- Vigorously shake or vortex the mixture for 30-60 seconds.
- Allow the mixture to stand and observe for any undissolved solid.
- Record the observation as:
  - Soluble: No visible solid particles.
  - Slightly Soluble: A small amount of solid has dissolved, but undissolved particles remain.
  - Insoluble: The solid does not appear to have dissolved.

## Quantitative Solubility Determination (Spectrophotometric Method)

This method allows for the determination of the saturation solubility of a dye in a specific solvent.

Materials:

- **Direct Violet 1**

- Selected organic solvent
- Spectrophotometer
- Cuvettes
- Volumetric flasks
- Analytical balance
- Shaking incubator or magnetic stirrer
- Centrifuge
- Syringe filters (0.45  $\mu\text{m}$ )

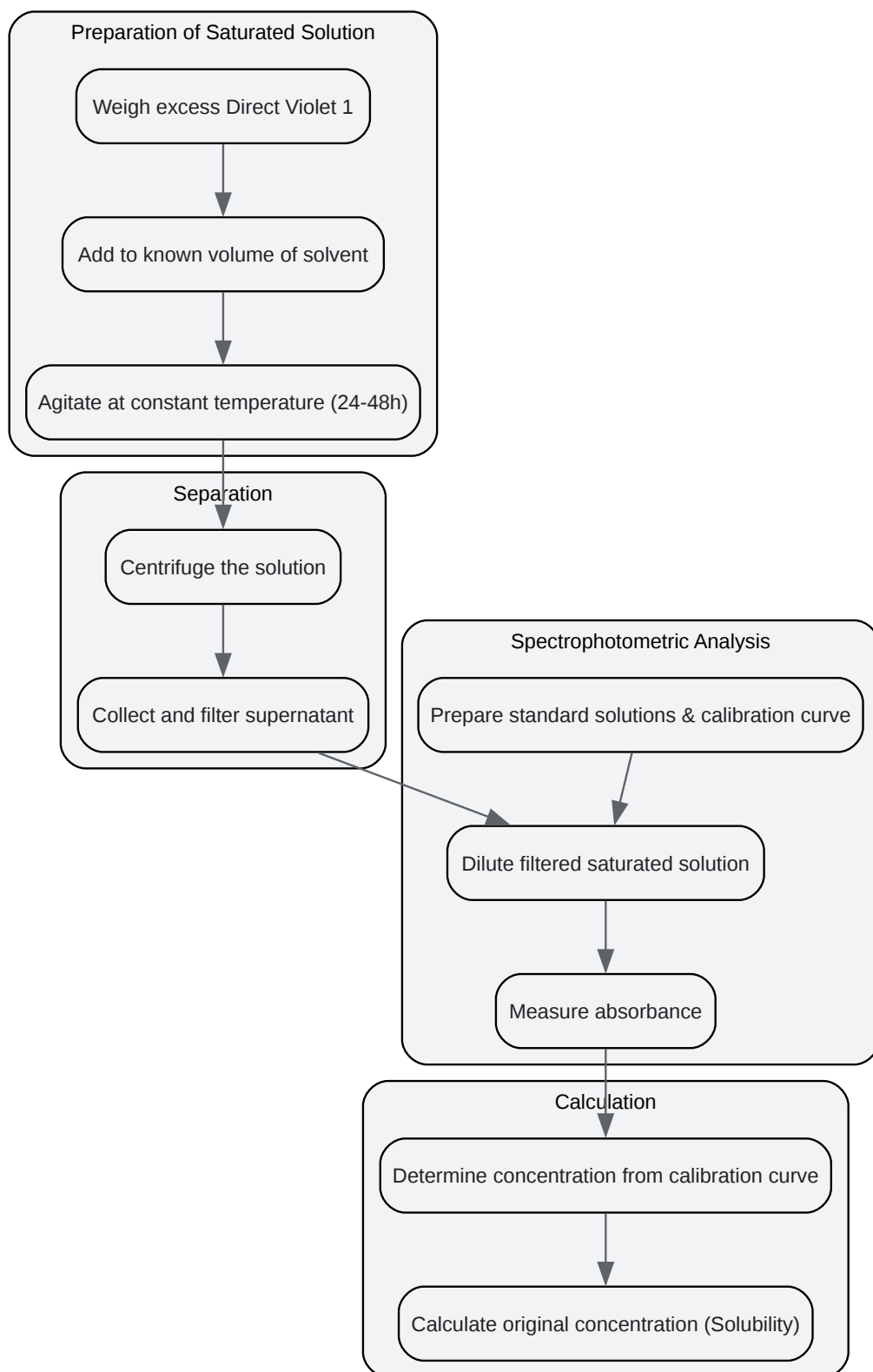
Procedure:

- Preparation of a Saturated Solution:
  - Accurately weigh an excess amount of **Direct Violet 1** and add it to a known volume of the organic solvent in a sealed container (e.g., a vial or flask).
  - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaking incubator or a magnetic stirrer can be used.
- Separation of Undissolved Solid:
  - Centrifuge the saturated solution at a high speed to pellet the undissolved solid.
  - Carefully collect the supernatant. For accuracy, filter the supernatant through a syringe filter to remove any remaining suspended particles.
- Spectrophotometric Analysis:
  - Prepare a series of standard solutions of **Direct Violet 1** of known concentrations in the same solvent.

- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Direct Violet 1** in that solvent.
- Create a calibration curve by plotting absorbance versus concentration.
- Dilute the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution.
- Calculation of Solubility:
  - Use the equation of the calibration curve to determine the concentration of the diluted saturated solution.
  - Calculate the concentration of the original saturated solution by multiplying by the dilution factor. This concentration represents the solubility of **Direct Violet 1** in that solvent at the experimental temperature.

## Visualizations

### Experimental Workflow for Quantitative Solubility Determination

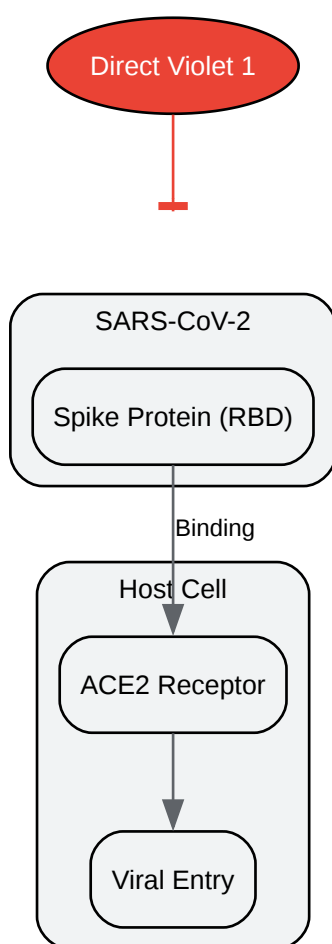


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Caption: Workflow for determining the quantitative solubility of **Direct Violet 1**.

## Signaling Pathway Inhibition by Direct Violet 1

Recent research has identified **Direct Violet 1** as an inhibitor of the protein-protein interaction between the SARS-CoV-2 spike protein and the human angiotensin-converting enzyme 2 (ACE2) receptor.[2][4][5] This interaction is the critical first step in viral entry into host cells.



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